

# Application Notes and Protocols for Hdac6-IN-35 in Cell Culture

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## Compound of Interest

Compound Name: Hdac6-IN-35

Cat. No.: B15137544

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## Introduction

**Hdac6-IN-35** is a potent and selective inhibitor of Histone Deacetylase 6 (HDAC6), a class IIb histone deacetylase that is primarily localized in the cytoplasm. Unlike other HDACs that predominantly target histone proteins to regulate gene expression, HDAC6 has a unique substrate specificity for non-histone proteins.[1] Key substrates of HDAC6 include  $\alpha$ -tubulin and the molecular chaperone Hsp90.[2][3] By deacetylating these proteins, HDAC6 plays a crucial role in a variety of cellular processes, including cell motility, protein quality control, and stress responses.[2][4] Dysregulation of HDAC6 activity has been implicated in various diseases, including cancer and neurodegenerative disorders, making it a compelling target for therapeutic intervention.[4]

**Hdac6-IN-35**, also identified as compound C4 (ZINC000077541942), is a blood-brain barrier-penetrant inhibitor of HDAC6 with a reported IC<sub>50</sub> of 4.7  $\mu$ M.[5] It has demonstrated cytotoxic effects in cancer cell lines, such as MDA-MB-231, with an EC<sub>50</sub> of 40.6  $\mu$ M.[5] These application notes provide detailed protocols for utilizing **Hdac6-IN-35** in cell culture to investigate its biological effects and mechanism of action.

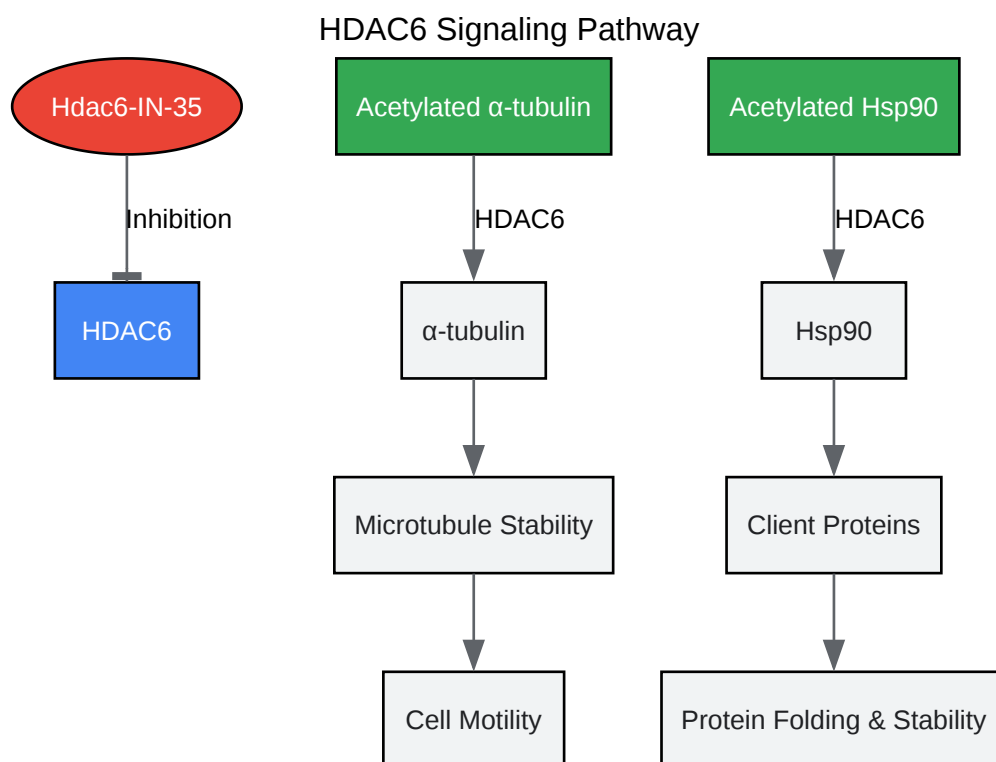
## Data Presentation

The following table summarizes the key quantitative data for **Hdac6-IN-35**, which is essential for designing and interpreting experiments.

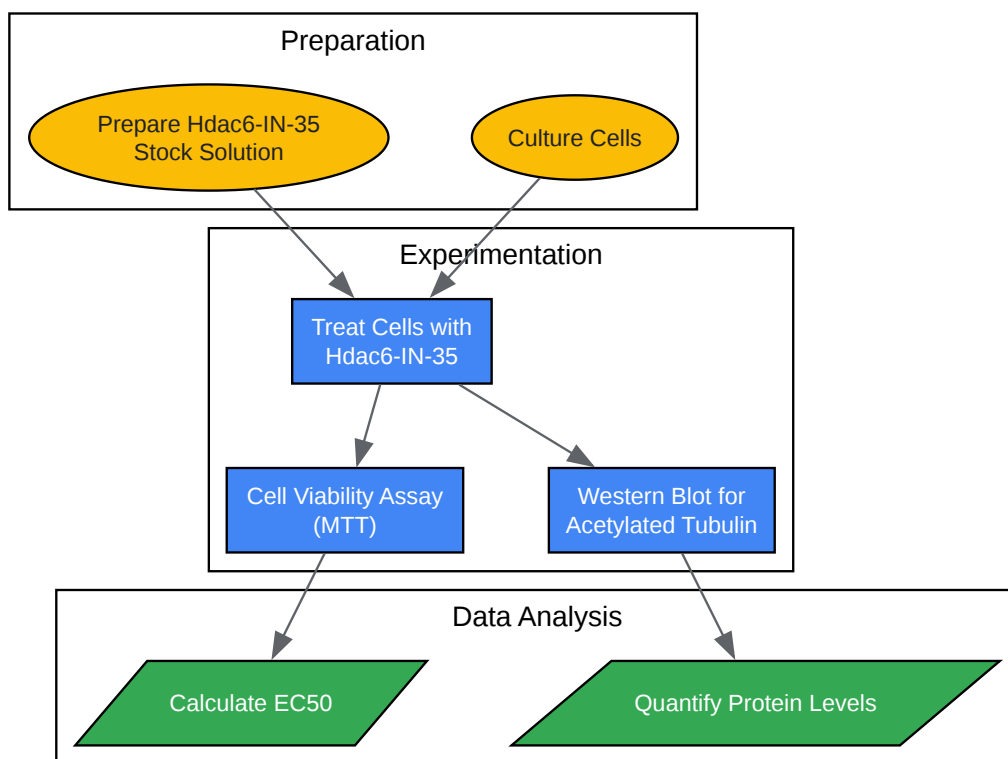
Parameter	Value	Cell Line	Reference
IC50	4.7 $\mu$ M	N/A (Enzymatic Assay)	[5]
EC50	40.6 $\mu$ M	MDA-MB-231	[5]

## Signaling Pathway of HDAC6

HDAC6's primary role in the cytoplasm involves the deacetylation of non-histone proteins, which in turn modulates various signaling pathways. A simplified diagram of the HDAC6 signaling pathway is presented below, illustrating its influence on microtubule dynamics and protein folding.



## Experimental Workflow for Hdac6-IN-35



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